

A Comprehensive Technical Guide to the Physical and Chemical Properties of Potassium Phthalimide

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Compound of Interest

Compound Name: *Phthalimide, potassium salt*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of potassium phthalimide. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, quantitative data and detailed experimental context.

Physical Properties of Potassium Phthalimide

Potassium phthalimide is the potassium salt of phthalimide, presenting as a white to light yellow or greenish crystalline powder.^{[1][2][3][4][5]} It is a commercially available reagent, widely utilized in organic synthesis.^{[1][6]}

Table 1: Quantitative Physical Properties of Potassium Phthalimide

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ KNO ₂	[1][2][4][5][7]
Molar Mass	185.221 g/mol	[1][2][3][5]
Appearance	Light yellow solid; Fluffy, very pale yellow crystals; White to pale greenish powder	[1][5][8]
Melting Point	> 300 °C	[1][4][7][8][9]
Boiling Point	359 - 366 °C	[7][9][10]
Density	1.63 g/cm ³	[7][8][9][10]
Solubility in Water	50 mg/mL (at 25 °C)	[7][9][10]
Solubility in other solvents	Insoluble in acetone; Soluble in dimethylformamide (DMF)	[2]
pH	10.5 - 12.5 (50 g/L solution at 25 °C)	[10][11]

Chemical Properties and Reactivity

Potassium phthalimide is a stable compound at room temperature when stored in closed containers under normal conditions.[7] However, it is sensitive to moisture.[7][10][11] It is incompatible with strong oxidizing agents and strong acids.[7] The primary chemical utility of potassium phthalimide stems from its role as a nucleophile, particularly the phthalimide anion, in synthetic organic chemistry.[12][13]

The Gabriel Synthesis of Primary Amines

The most notable application of potassium phthalimide is in the Gabriel synthesis, a robust method for the preparation of primary amines from primary alkyl halides.[12][14] This two-step process avoids the over-alkylation often encountered with the use of ammonia.[12]

The synthesis proceeds via two main stages:

- Alkylation: The phthalimide anion acts as a strong nucleophile and displaces a halide from a primary alkyl halide in an SN2 reaction to form an N-alkylphthalimide.[\[14\]](#)[\[15\]](#)
- Deprotection: The N-alkylphthalimide is then cleaved to release the primary amine. This can be achieved through acidic or basic hydrolysis, or more commonly, through hydrazinolysis.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Hydrazinolysis, often referred to as the Ing-Manske procedure, is a milder method that involves reacting the N-alkylphthalimide with hydrazine hydrate in a solvent like refluxing ethanol.[\[16\]](#) This yields the primary amine and a stable cyclic side product, phthalyl hydrazide.[\[14\]](#)

Other Applications

Beyond the Gabriel synthesis, potassium phthalimide serves as an intermediate in the production of various organic compounds, including:

- Pharmaceuticals[\[5\]](#)[\[7\]](#)
- Agrochemicals, such as pesticides and herbicides[\[4\]](#)
- Dyes and pigments[\[7\]](#)
- As a solid-based organocatalyst[\[8\]](#)[\[10\]](#)

Experimental Protocols

Preparation of Potassium Phthalimide

Potassium phthalimide can be synthesized in the laboratory by reacting phthalimide with potassium hydroxide or potassium methoxide in ethanol.

Protocol:

- A hot solution of phthalimide in ethanol is prepared.[\[1\]](#)
- This solution is then added to a solution of potassium hydroxide in ethanol.[\[1\]](#)
- Alternatively, a pre-prepared anhydrous ethanol solution of 30% potassium methoxide (with a molar ratio of 1.2:1 potassium methoxide to phthalimide) can be slowly added to a heated

(60 °C) solution of phthalimide in anhydrous ethanol over 3 hours.[\[11\]](#)

- The desired product, potassium phthalimide, precipitates out of the solution.[\[1\]](#)
- The reaction mixture is filtered, and the solid product is washed with anhydrous ethanol and dried to yield high-purity potassium phthalimide.[\[11\]](#)

General Protocol for the Gabriel Synthesis of a Primary Amine

This protocol outlines the general steps for synthesizing a primary amine using potassium phthalimide and an alkyl halide.

Step 1: N-Alkylation of Potassium Phthalimide

- Potassium phthalimide is dissolved in a suitable solvent, commonly dimethylformamide (DMF), which is ideal for SN2 reactions.[\[14\]](#) Other solvents like DMSO, HMPA, chlorobenzene, acetonitrile, and ethylene glycol can also be used.[\[14\]](#)
- The primary alkyl halide is added to the solution.
- The reaction mixture is stirred, often at room temperature or with gentle heating, until the formation of the N-alkylphthalimide is complete. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.
- Upon completion, the reaction mixture is worked up to isolate the N-alkylphthalimide.

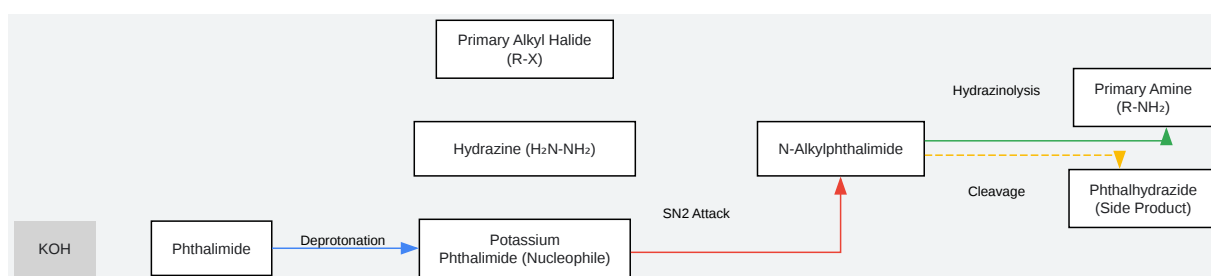
Step 2: Hydrazinolysis of the N-Alkylphthalimide (Ing-Manske Procedure)

- The isolated N-alkylphthalimide is dissolved in a suitable solvent, typically methanol or ethanol.[\[14\]](#)
- Hydrazine hydrate (50-60%) is added to the solution.[\[14\]](#)
- The mixture is stirred at room temperature for an extended period (e.g., 16 hours).[\[14\]](#)
- The phthalyl hydrazide precipitate that forms is removed by filtration.[\[14\]](#)

- The filtrate, containing the primary amine, is then concentrated under reduced pressure.
- The crude product can be purified by an appropriate method, such as flash column chromatography, to afford the pure primary amine.[14]

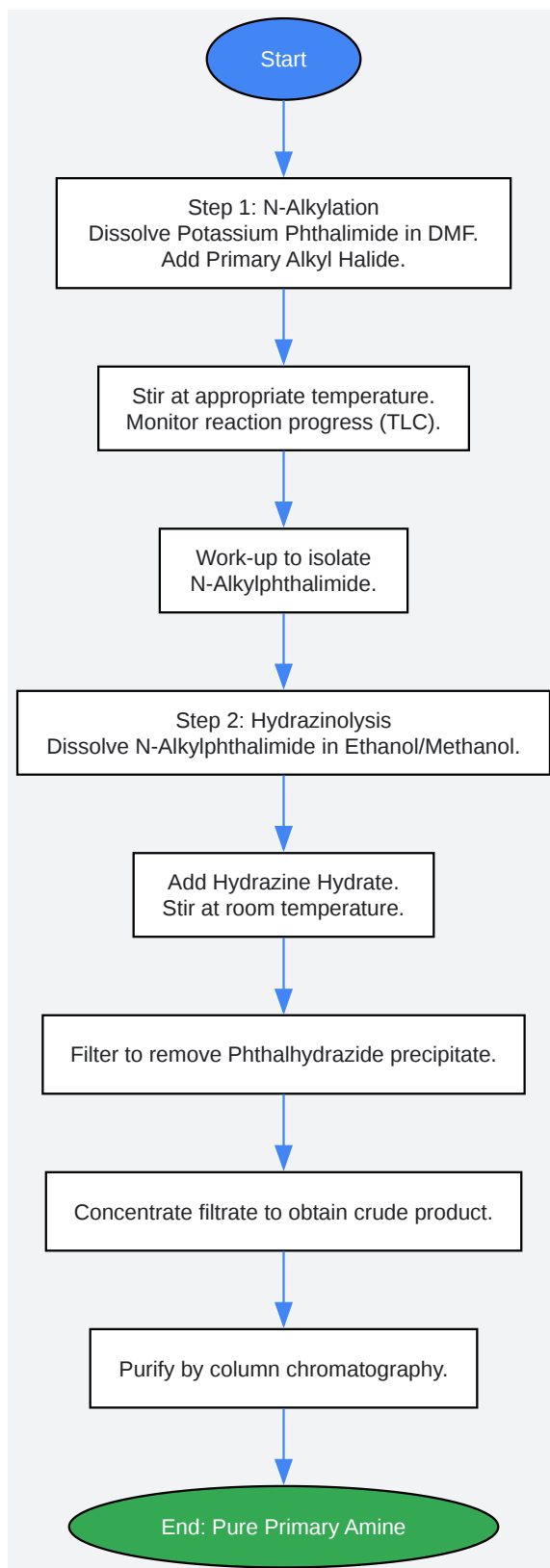
Mandatory Visualizations

The following diagrams illustrate key processes involving potassium phthalimide.



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Caption: Mechanism of the Gabriel Synthesis.



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Caption: General experimental workflow for the Gabriel Synthesis.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of potassium phthalimide.

- Infrared (IR) Spectroscopy: IR spectra of potassium phthalimide are available and can be used for identification purposes.[3][17][18]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectra have been reported for potassium phthalimide and its derivatives, providing valuable structural information.[3][19][20][21]

Crystallographic Data

The crystal structure of potassium phthalimide has been determined. It crystallizes in polar layers of potassium cations coordinated by five oxygen and three nitrogen centers, which alternate with apolar layers of stacked benzene subunits.[22][23] The molecular anion is nearly planar.[22] This structural information provides insight into the solid-state packing and intermolecular interactions of the compound.

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